

How to prepare YM-244769 dihydrochloride stock solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YM-244769 dihydrochloride

Cat. No.: B2667115

[Get Quote](#)

YM-244769 Dihydrochloride Technical Support Center

This technical support center provides detailed guidance for researchers, scientists, and drug development professionals on the preparation and handling of **YM-244769 dihydrochloride** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **YM-244769 dihydrochloride**?

The highly recommended solvent for preparing a stock solution of **YM-244769 dihydrochloride** is Dimethyl Sulfoxide (DMSO).^[1] It is highly soluble in DMSO.^[1] There is limited information regarding its solubility in aqueous buffers or ethanol.^[1]

Q2: How should I store the solid form and stock solutions of **YM-244769 dihydrochloride**?

For long-term storage, the solid powder form of **YM-244769 dihydrochloride** should be kept in a tightly sealed container and can be stored for up to 3 years at -20°C or 2 years at 4°C.^[2] Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2][3]} Always protect the solutions from moisture.^{[1][2]}

Q3: What is the molecular weight of **YM-244769 dihydrochloride**?

The molecular weight of **YM-244769 dihydrochloride** is approximately 516.39 g/mol , though batch-specific molecular weights may vary slightly.[\[2\]](#)[\[4\]](#)

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|---|---|--|
| Difficulty Dissolving Powder | The compound may require assistance to fully dissolve. | Gentle warming and/or brief sonication can aid in complete dissolution. Ensure you are using anhydrous (dry) DMSO, as absorbed water can reduce solubility. [1] [2] [4] |
| Precipitation in Stock Solution During Storage | Improper storage temperature or prolonged storage. | Ensure the stock solution is stored at the recommended temperatures (-20°C for short-term, -80°C for long-term) and used within the specified timeframe. [1] [2] |
| Inconsistent Experimental Results | Degradation of the compound due to repeated freeze-thaw cycles. | Aliquot the stock solution into single-use volumes immediately after preparation to minimize the number of times the main stock is thawed. [1] [2] [4] |
| Precipitation When Diluting into Aqueous Buffer | YM-244769 dihydrochloride has low aqueous solubility. | Consider using a surfactant or co-solvent in your aqueous buffer. It is also advisable to test different dilution factors. For cell-based assays, ensure the final DMSO concentration is low (typically <0.1%) and compatible with your cells. [4] |

Data Presentation

Solubility Data

| Solvent | Maximum Concentration (mg/mL) | Maximum Concentration (mM) | Notes |
|---------|-------------------------------|----------------------------|---|
| DMSO | 51.64 | 100 | Some sources indicate solubility up to 120 mg/mL, which may require sonication. Use fresh, anhydrous DMSO for best results. [4] |

Storage Conditions and Stability

| Form | Storage Temperature | Duration | Notes |
|------------------------|---------------------|---|---|
| Powder | -20°C | 3 years | Keep sealed and dry. [2] |
| 4°C | 2 years | Keep sealed and dry. [2] | |
| Stock Solution in DMSO | -80°C | 6 months | Sealed, away from moisture. [1] [2] [3] |
| -20°C | 1 month | Sealed, away from moisture. [1] [2] [3] | |

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:

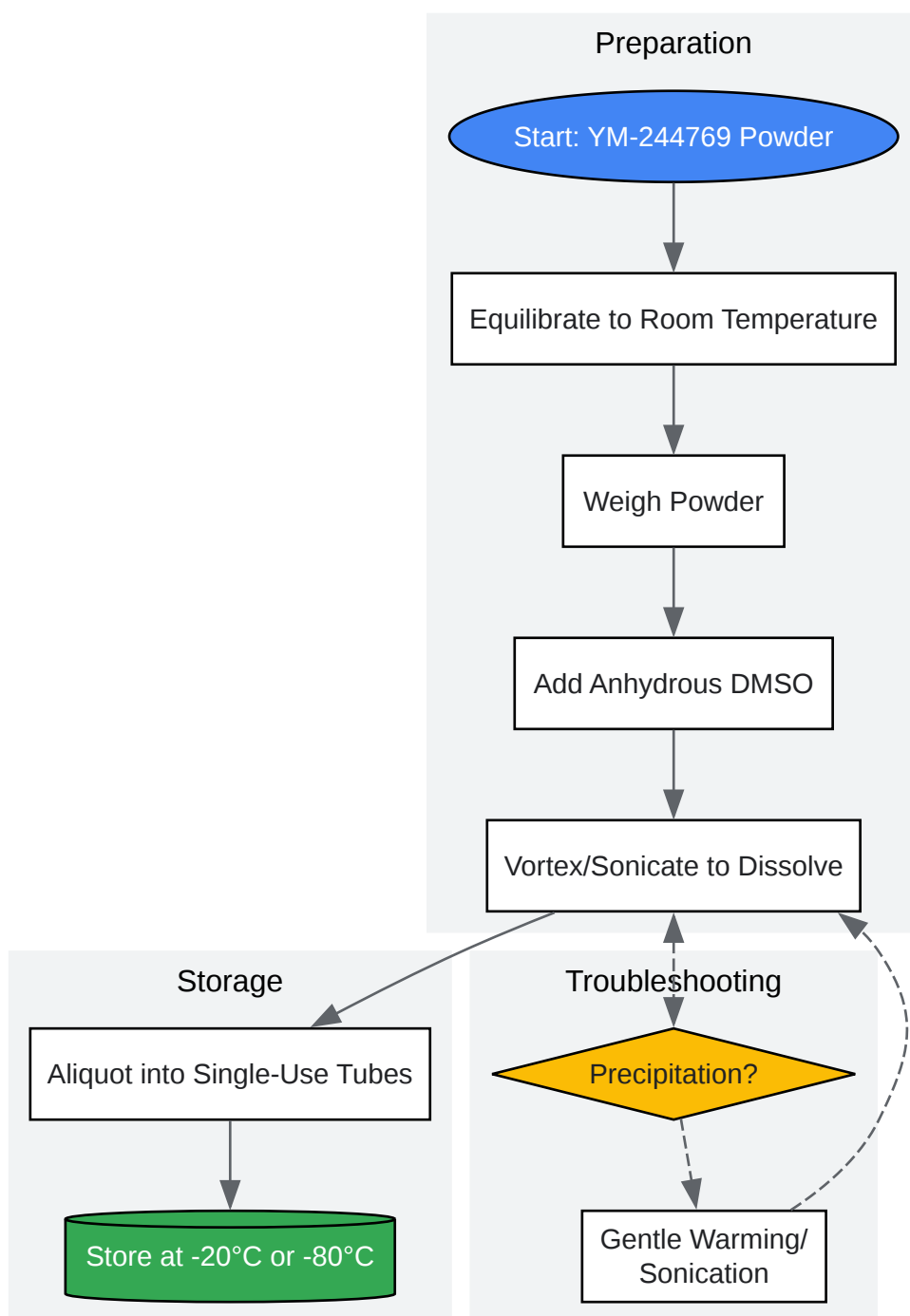
- **YM-244769 dihydrochloride** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated scale

Procedure:

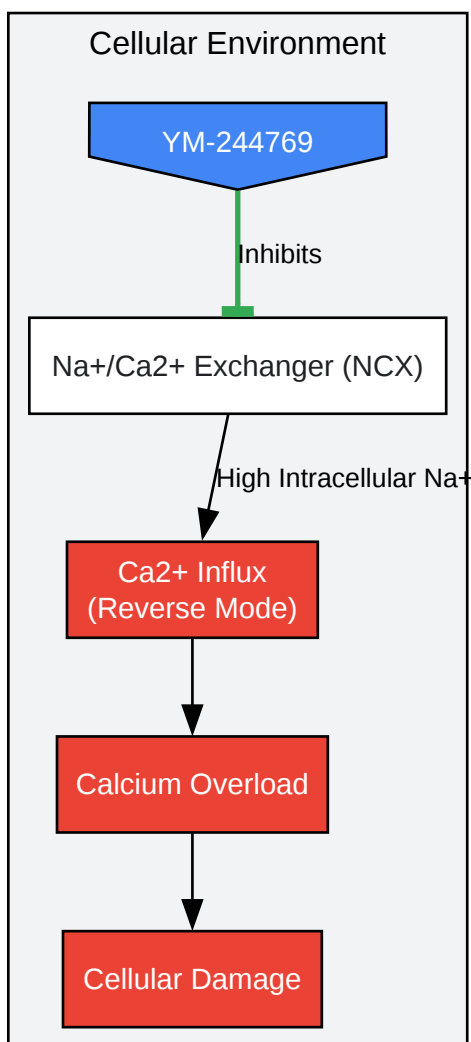
- Equilibration: Allow the vial of **YM-244769 dihydrochloride** powder to reach room temperature before opening to prevent condensation.[4]
- Weighing: Carefully weigh out the desired amount of the compound. For 1 mL of a 10 mM stock solution, you will need 5.16 mg (calculation based on a molecular weight of 516.39 g/mol).[4]
- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM solution, if you weighed 5.16 mg, add 1 mL of DMSO.[4]
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, gentle warming or brief sonication can be used to ensure the solution is clear.[2][4]
- Aliquoting: To prevent degradation from multiple freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.[2][4]
- Storage: Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[1][2][3]

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **YM-244769 dihydrochloride** stock solution.



[Click to download full resolution via product page](#)

Caption: Inhibition of reverse mode Na⁺/Ca²⁺ exchange by YM-244769.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]

- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- To cite this document: BenchChem. [How to prepare YM-244769 dihydrochloride stock solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2667115#how-to-prepare-ym-244769-dihydrochloride-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com